

An In-depth Technical Guide to the Toxicity and Safety of Cyclobutanecarboxamide

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Compound of Interest

Compound Name: Cyclobutanecarboxamide

Cat. No.: B075595

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Cyclobutanecarboxamide is a chemical compound containing a cyclobutane ring and a carboxamide functional group. Its unique structural motif makes it a valuable building block in medicinal chemistry and drug discovery, offering a scaffold for the synthesis of novel therapeutic agents.^[1] As with any chemical entity intended for research and potential pharmaceutical development, a thorough understanding of its toxicity and safety profile is paramount to ensure the well-being of laboratory personnel and to comply with regulatory standards.

This guide provides a comprehensive overview of the available toxicity and safety information for **Cyclobutanecarboxamide**. Due to the limited publicly available toxicological data for this specific compound, this document also draws upon information from structurally related compounds, such as cyclobutanecarboxylic acid and its derivatives, to provide a more complete, albeit inferred, safety profile. It is crucial to note that while such data can be informative, it is not a direct substitute for rigorous, compound-specific toxicological evaluation. This guide is intended to empower researchers with the knowledge to handle **Cyclobutanecarboxamide** safely and to inform the design of future toxicological studies.

Physicochemical Properties

Understanding the physicochemical properties of a compound is the first step in assessing its potential hazards and determining appropriate handling procedures.

Property	Value	Source
Molecular Formula	C ₅ H ₉ NO	PubChem[2]
Molecular Weight	99.13 g/mol	ChemScene[3]
CAS Number	1503-98-6	PubChem[2]
Appearance	Solid (presumed)	General chemical knowledge
Storage	Store at room temperature	ChemScene[3]

Toxicological Profile

Direct and comprehensive toxicological data for **Cyclobutanecarboxamide** is not readily available in the public domain. The following sections summarize the known information and provide insights based on structurally similar compounds.

Acute Toxicity

There is no specific LD50 data available for **Cyclobutanecarboxamide**. However, the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a classification based on available data.

- Oral: Harmful if swallowed.[4] This classification suggests that ingestion of **Cyclobutanecarboxamide** may cause adverse health effects.
- Dermal: No data available.
- Inhalation: No data available.

For structurally related compounds like cyclobutanecarboxylic acid, safety data sheets indicate that they can be harmful if swallowed, in contact with skin, or inhaled, and may cause respiratory tract irritation.[5][6] Given these warnings for a closely related molecule, it is prudent to handle **Cyclobutanecarboxamide** with precautions to avoid all routes of exposure.

Skin Corrosion/Irritation

No specific skin irritation data for **Cyclobutanecarboxamide** is available. However, for the related compound 1,1-Cyclobutanedicarboxylic acid, it is stated to cause severe skin burns.[4] Cyclobutanecarboxylic acid is also classified as causing skin irritation.[5] Therefore, it is reasonable to assume that **Cyclobutanecarboxamide** may be a skin irritant. Direct contact with the skin should be avoided.

Serious Eye Damage/Irritation

Cyclobutanecarboxamide is classified as causing serious eye irritation.[4] This is a significant hazard, and appropriate eye protection is mandatory when handling this compound. Contact with the eyes can lead to pain, redness, and potentially severe, lasting damage.[7]

Respiratory or Skin Sensitization

There is no data available to assess the potential of **Cyclobutanecarboxamide** to cause respiratory or skin sensitization.

Germ Cell Mutagenicity

No studies on the mutagenic potential of **Cyclobutanecarboxamide** were found. A standard initial screen for mutagenicity is the Ames test, which assesses a chemical's ability to cause mutations in bacterial strains.[8][9] The absence of this data represents a significant gap in the toxicological profile. For a related class of compounds, 2-alkylcyclobutanones, the Ames test has been used to assess mutagenicity.[8]

Carcinogenicity

There are no carcinogenicity studies available for **Cyclobutanecarboxamide**.

Reproductive Toxicity

No reproductive toxicity data for **Cyclobutanecarboxamide** is available.

Specific Target Organ Toxicity (STOT)

- Single Exposure: No data is available for **Cyclobutanecarboxamide**. For the related compound cyclobutanecarboxylic acid, it is classified as a Category 3 STOT, causing

respiratory system irritation.[5]

- Repeated Exposure: No data is available for **Cyclobutanecarboxamide**.

Hazard Identification and Classification

Based on the available information, the GHS classification for **Cyclobutanecarboxamide** is as follows:

Hazard Class	Hazard Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation

Signal Word: Warning

Hazard Pictograms:

Safe Handling and Storage

Given the known hazards and the gaps in the toxicological data, a cautious approach to handling and storage is essential.

Engineering Controls

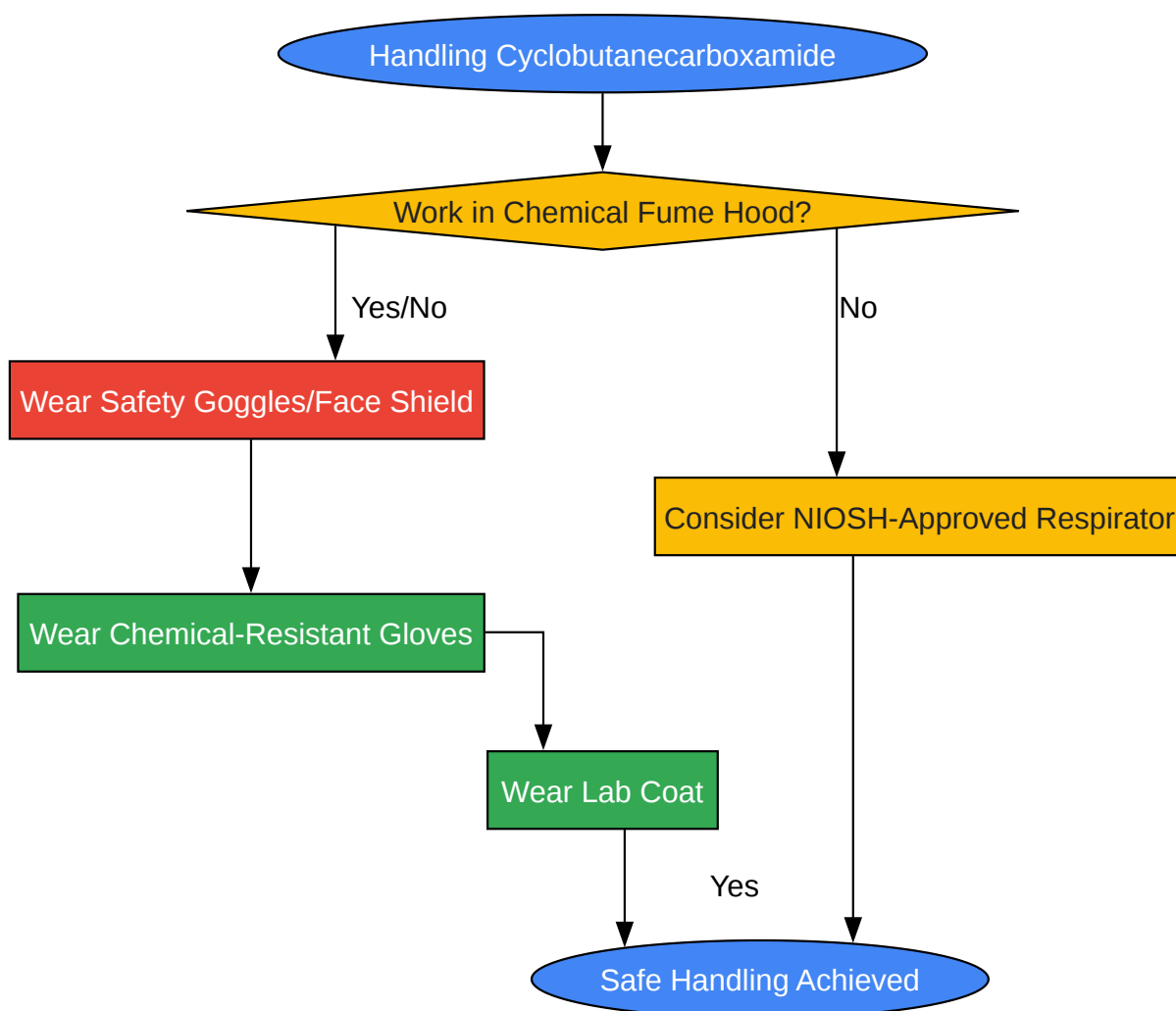
- Work with **Cyclobutanecarboxamide** should be conducted in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation exposure.[10]
- An eyewash station and safety shower should be readily accessible in the immediate work area.[11]

Personal Protective Equipment (PPE)

The following PPE is recommended when handling **Cyclobutanecarboxamide**:[12][13][14][15]

- Eye/Face Protection: Chemical safety goggles or a face shield are mandatory to protect against eye contact.[11]

- Skin Protection:
 - Gloves: Chemical-resistant gloves (e.g., nitrile, neoprene) should be worn.[12]
 - Clothing: A lab coat or other protective clothing should be worn to prevent skin contact.[14]
- Respiratory Protection: If working outside of a fume hood or if dusts are generated, a NIOSH-approved respirator may be necessary.[11]



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Caption: Recommended PPE workflow for handling **Cyclobutanecarboxamide**.

Hygiene Measures

- Wash hands thoroughly after handling.[\[6\]](#)
- Do not eat, drink, or smoke in areas where the chemical is handled or stored.[\[5\]](#)
- Remove contaminated clothing and wash it before reuse.[\[6\]](#)

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[16\]](#)
- Keep away from incompatible materials such as strong oxidizing agents.[\[5\]](#)

Emergency Procedures

In the event of an accidental exposure or spill, follow these procedures:

First-Aid Measures

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[\[4\]](#)
- In Case of Skin Contact: Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek medical attention.[\[4\]](#)
- In Case of Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, lifting the lower and upper eyelids occasionally. Seek immediate medical attention.[\[4\]](#)
- If Swallowed: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[4\]](#)

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[\[17\]](#)

- Specific Hazards: During a fire, irritating and toxic gases may be generated by thermal decomposition.[18]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[10]

Accidental Release Measures

- Personal Precautions: Wear appropriate personal protective equipment as outlined in Section 4.2. Evacuate unnecessary personnel from the area.[4]
- Environmental Precautions: Prevent the material from entering drains or waterways.[19]
- Methods for Cleaning Up: For small spills, absorb with an inert material (e.g., sand, vermiculite) and place in a suitable container for disposal. For larger spills, dike the area and collect the material for disposal.[6]

Experimental Protocols: A Framework for Future Studies

To address the existing data gaps, a battery of standard toxicological tests should be conducted. The following provides a high-level overview of a key experimental protocol.

Ames Test for Mutagenicity

The Ames test is a widely used and accepted method for identifying chemical mutagens.[8][9]

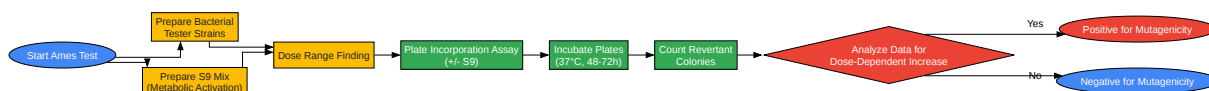
Objective: To determine if **Cyclobutanecarboxamide** can induce reverse mutations in histidine-requiring strains of *Salmonella typhimurium* and/or tryptophan-requiring strains of *Escherichia coli*.

Methodology:

- Strain Selection: Utilize a panel of tester strains (e.g., TA98, TA100, TA1535, TA1537, and WP2 uvrA) to detect different types of mutations.[8]
- Metabolic Activation: Conduct the assay with and without a mammalian metabolic activation system (S9 fraction from rat liver) to assess the mutagenicity of the parent compound and its

metabolites.[20]

- Dose Range Finding: Perform a preliminary toxicity test to determine the appropriate concentration range of **Cyclobutanecarboxamide** to be tested.
- Plate Incorporation Assay:
 - Mix the tester strain, the test compound at various concentrations, and either S9 mix or a buffer.
 - Pour the mixture onto minimal glucose agar plates.
 - Incubate the plates for 48-72 hours at 37°C.
- Data Analysis: Count the number of revertant colonies on each plate. A significant, dose-dependent increase in the number of revertant colonies compared to the negative control indicates a positive mutagenic response.



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Caption: A simplified workflow for the Ames test.

Disposal Considerations

Dispose of **Cyclobutanecarboxamide** and its containers in accordance with local, regional, and national regulations.[16] Chemical waste should be handled by a licensed disposal company.

Conclusion

Cyclobutanecarboxamide is a compound with known hazards, specifically being harmful if swallowed and causing serious eye irritation.[4] Significant data gaps exist in its toxicological profile, particularly concerning chronic effects such as mutagenicity, carcinogenicity, and reproductive toxicity. In the absence of this data, researchers and drug development professionals must adopt a highly precautionary approach to its handling. This includes the consistent use of appropriate engineering controls and personal protective equipment. The information provided in this guide serves as a starting point for a comprehensive safety assessment and underscores the necessity for further empirical toxicological studies to fully characterize the safety profile of this important chemical building block.

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